

Personal protective equipment for handling 4-(1H-tetrazol-5-ylmethyl)aniline

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Compound of Interest

Compound Name: 4-(1H-tetrazol-5-ylmethyl)aniline

Cat. No.: B144209

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Essential Safety and Handling Guide for 4-(1H-tetrazol-5-ylmethyl)aniline

For Immediate Reference: Researchers, scientists, and drug development professionals must handle **4-(1H-tetrazol-5-ylmethyl)aniline** with extreme care. Based on available data for structurally similar compounds, this chemical should be treated as hazardous. Key potential hazards include flammability, toxicity if swallowed, and irritation to the skin and eyes. Always consult your institution's Environmental Health and Safety (EHS) department for specific handling and disposal protocols. Under no circumstances should this compound be disposed of down the drain or in regular trash.

This guide provides essential safety and logistical information for handling **4-(1H-tetrazol-5-ylmethyl)aniline** (CAS No. 131117-50-5), including operational and disposal plans, to ensure the safe management of this chemical in a laboratory setting.

Hazard Identification and Classification

While a comprehensive Safety Data Sheet (SDS) for **4-(1H-tetrazol-5-ylmethyl)aniline** is not readily available from all major suppliers, hazard information has been compiled from available sources and data on analogous compounds containing aniline and tetrazole functionalities.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Solid	Category 1	H228: Flammable solid
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation

Signal Word: Danger

Hazard Pictograms:

(Note: Pictograms would be displayed here in a full SDS - Flame, Exclamation Mark)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure and ensure personal safety.

Protection Type	Recommended Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes, dust, and vapors that can cause serious eye irritation.
Skin Protection		
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Silver Shield®).	Prevents skin contact which can lead to irritation and potential absorption.
Body Protection	Lab coat, closed-toe shoes, and long pants.	Minimizes the risk of accidental skin contact.
Respiratory Protection	A NIOSH-approved respirator may be required if working with fine powders or in poorly ventilated areas.	Protects against inhalation of dust or aerosols, which may be harmful.

Operational and Handling Plan

A systematic approach to handling **4-(1H-tetrazol-5-ylmethyl)aniline** from receipt to disposal is essential for laboratory safety.

Chemical Receipt and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

Experimental Procedures

- Ventilation: All handling of solid and dissolved **4-(1H-tetrazol-5-ylmethyl)aniline** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn.
- Spill Management:
 - Minor Spills: In case of a small spill, decontaminate the area with an appropriate solvent and absorbent material.
 - Major Spills: For larger spills, evacuate the area and contact your institution's EHS department immediately.

Disposal Plan

Proper disposal of **4-(1H-tetrazol-5-ylmethyl)aniline** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

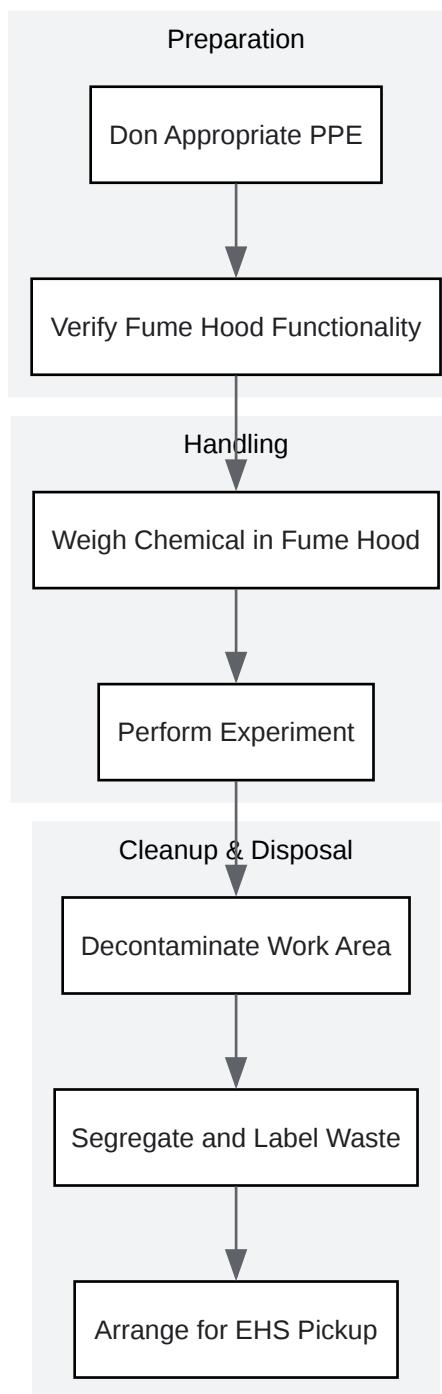
Waste Segregation and Collection

- Waste Container: Collect all waste containing **4-(1H-tetrazol-5-ylmethyl)aniline**, including contaminated consumables (e.g., gloves, weighing paper, pipette tips), in a designated, robust, and sealable container made of a compatible material (e.g., high-density polyethylene).
- Labeling: Clearly label the hazardous waste container with "Hazardous Waste" and the chemical name.
- Segregation: Do not mix this waste with other chemical waste streams unless explicitly approved by your EHS department to avoid potentially dangerous reactions.

Disposal Pathway

- Licensed Disposal Facility: The primary and recommended method for the disposal of **4-(1H-tetrazol-5-ylmethyl)aniline** is through a licensed hazardous waste disposal facility.
- EHS Consultation: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-(1H-tetrazol-5-ylmethyl)aniline**.

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